

Technical Support Center: High-Purity Propylidynetrimehtanol (TMP) Recovery

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Compound of Interest

Compound Name: *Einecs 240-149-0*

CAS No.: *16012-70-7*

Cat. No.: *B093494*

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Introduction: The "Crude" Reality

Welcome to the Advanced Separations Support Center. You are likely here because your crude Propylidynetrimehtanol (TMP)—synthesized via the Cannizzaro reaction—is a viscous "soup" containing not just your target triol, but a recalcitrant mix of sodium formate (15-20%), reaction water, unreacted formaldehyde, and the dimer impurity Di-trimethylolpropane (Di-TMP).

Achieving "Research Grade" (>99%) or "Pharma Grade" purity requires a multi-stage separation strategy that exploits specific physicochemical differences: solubility (for desalting) and volatility (for organic separation). This guide replaces generic advice with field-proven protocols.

Module 1: Desalting & Solvent Extraction

The Challenge: The Cannizzaro process generates stoichiometric amounts of formate salts (Sodium or Calcium Formate). These salts will char and catalyze decomposition if fed directly into a high-temperature distillation unit.

Protocol 1.0: Counter-Current Solvent Extraction

Objective: Partition TMP into the organic phase while retaining salts in the aqueous raffinate.

Operational Parameters:

Parameter	Specification	Rationale
Solvent Selection	Ethyl Acetate or Isobutanol	High TMP solubility; low water miscibility ensures sharp phase separation [1].
Solvent-to-Feed Ratio	1.5:1 to 3:1 (w/w)	Excess solvent prevents TMP entrainment in the aqueous salt phase.
Temperature	40°C – 60°C	Increases mass transfer rate without risking solvent flashing.

| pH Control | 7.0 – 8.0 | Acidic conditions promote acetal formation; alkaline conditions favor stability. |

Troubleshooting: Extraction Efficiency

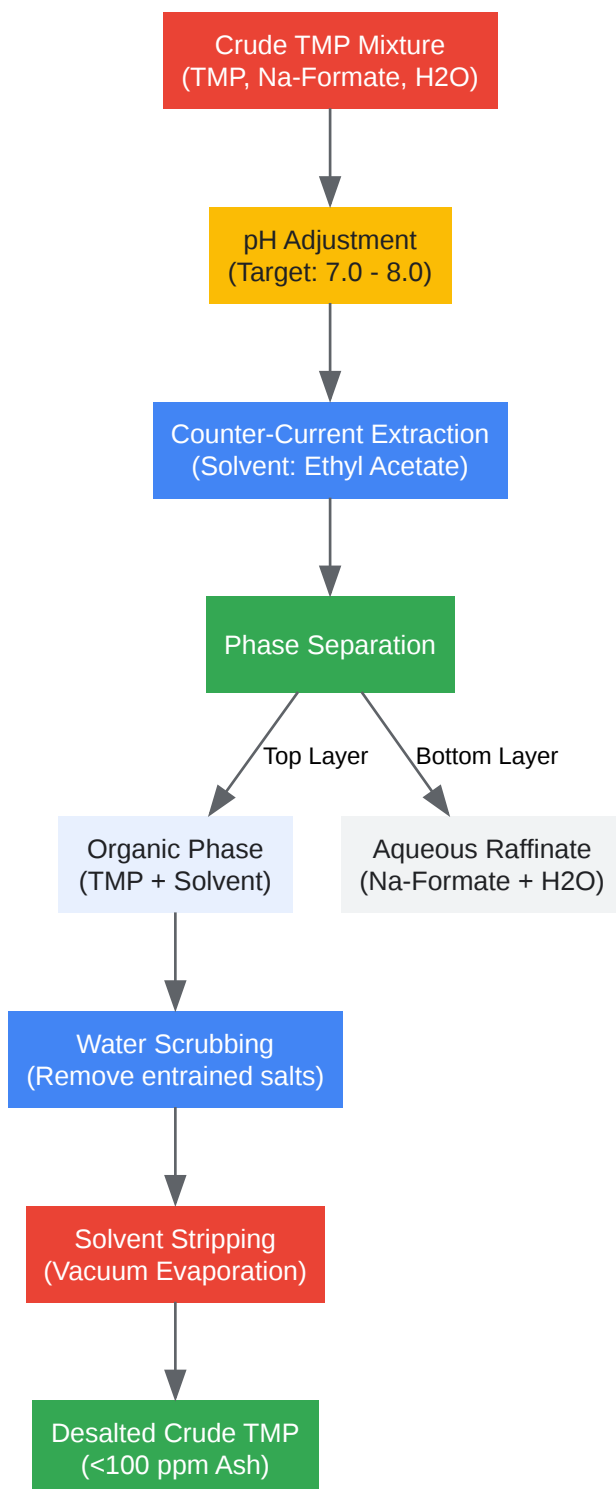
Q: My organic phase is cloudy, and ash content in the final product is high (>500 ppm). What is happening?

A: You are likely experiencing Micro-Emulsification.

- Cause: If the pH drifts below 6.0 during extraction, residual formaldehyde reacts with TMP to form cyclic acetals, which act as surfactants, stabilizing water micro-droplets (containing dissolved salts) within the organic phase.
- Fix:
 - Adjust feed pH to 7.5 using dilute NaOH before extraction.
 - Increase settling time or use a coalescer.

- Critical Step: Wash the organic extract with a small volume of deionized water (10% of extract volume) to "scrub" entrained salts before solvent stripping.

Workflow Visualization: The Desalting Logic



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Figure 1: Logic flow for the removal of formate salts via solvent extraction, preventing downstream thermal degradation.[1]

Module 2: Thermal Separation (Vacuum Distillation)

The Challenge: TMP boils at ~289°C (at atmospheric pressure), which is near its decomposition temperature. To purify it without turning it into "charcoal," you must lower the boiling point significantly.

Protocol 2.0: High-Vacuum Fractionation

Objective: Separate TMP from "Light Ends" (traces of solvent, formaldehyde) and "Heavy Ends" (Di-TMP, caramelized sugars).

Operational Parameters:

Parameter	Specification	Rationale
Pressure	< 10 mbar (preferably 1-5 mbar)	Lowers TMP boiling point to ~160-180°C, preventing thermal cracking [2].
Equipment	Wiped Film Evaporator (WFE) or Short Path Distillation	Minimizes "Residence Time." TMP degrades if held at high heat for hours (pot distillation).

| Bottoms Temp | Max 220°C | Exceeding 230°C accelerates the formation of color bodies. |

Troubleshooting: Product Quality

Q: The distilled TMP has a yellow tint (High APHA color). Why?

A: This is a classic sign of Oxidative Degradation or Aldehyde Leakage.

- Mechanism: Even trace oxygen at 200°C causes radical formation. Alternatively, unreacted butyraldehyde from the synthesis step can polymerize (aldol condensation) during distillation

to form yellow chromophores.

- Fix:
 - Nitrogen Blanket: Ensure the entire vacuum train is strictly anaerobic.
 - Pre-treatment: Treat the crude feed with Sodium Borohydride (NaBH_4) prior to distillation. This reduces residual carbonyls (aldehydes) into alcohols, which are colorless and stable [3].

Q: I cannot separate Di-TMP (Dimer) from TMP by distillation.

A: You are fighting physics.

- Reason: The boiling point difference between TMP and Di-TMP is significant, but at high vacuum, their relative volatilities compress. In a simple pot still, they will co-distill.
- Solution: Do not rely on distillation for Dimer removal. Use distillation for bulk purification, then switch to Crystallization (Module 3) for Dimer separation.

Module 3: Polishing (Crystallization)

The Challenge: For pharmaceutical applications (e.g., dendrimer synthesis), the presence of Di-TMP (a tetra-functional alcohol) acts as a cross-linker defect. It must be removed.

Protocol 3.0: Melt or Solvent Crystallization

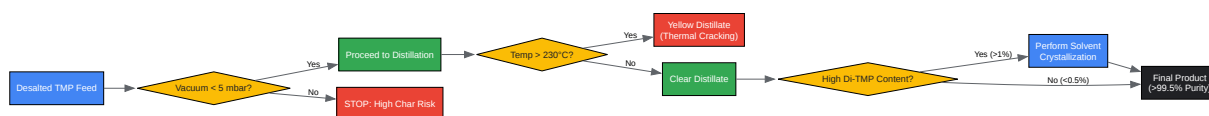
Objective: Purify TMP to >99.5% by rejecting the Di-TMP into the mother liquor.

Operational Parameters:

Parameter	Specification	Rationale
Solvent	Acetone or dry Ethyl Acetate	TMP is highly soluble in hot acetone but crystallizes upon cooling; Di-TMP remains more soluble in the mother liquor [4].
Cooling Rate	5°C per hour	Slow cooling promotes large, pure crystal growth and prevents occlusion of impurities.

| Final Temp | 0°C to 10°C | Maximizes yield without co-crystallizing the dimer. |

Decision Logic: Impurity Management



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Figure 2: Decision matrix for thermal separation and final polishing steps.

References

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